

# Application Notes and Protocols for SAG Dihydrochloride Treatment in Experimental Research

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## Compound of Interest

Compound Name: SAG dihydrochloride

Cat. No.: B10824570

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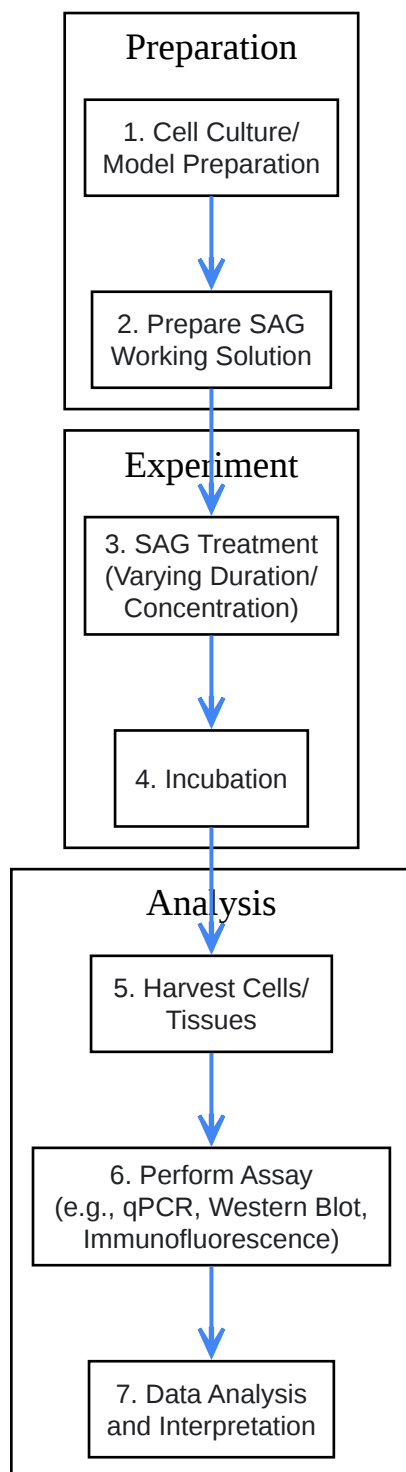
For Researchers, Scientists, and Drug Development Professionals

## Introduction

**SAG dihydrochloride** is a potent, cell-permeable small molecule agonist of the Smoothed (Smo) receptor, a key component of the Hedgehog (Hh) signaling pathway. By activating this pathway, SAG mimics the effects of the endogenous Sonic Hedgehog (Shh) ligand, making it an invaluable tool for in vitro and in vivo studies of developmental processes, stem cell differentiation, and disease modeling. These application notes provide detailed protocols and treatment duration guidelines for the use of **SAG dihydrochloride** in various experimental contexts.

## Mechanism of Action: The Hedgehog Signaling Pathway

The Hedgehog signaling pathway is crucial for embryonic development, tissue patterning, and adult tissue homeostasis. In the absence of an Hh ligand, the transmembrane receptor Patched (PTCH1) inhibits the activity of the G protein-coupled receptor, Smoothed (SMO). Upon binding of an Hh ligand (or an agonist like SAG) to PTCH1, this inhibition is relieved, allowing SMO to translocate to the primary cilium and initiate a downstream signaling cascade. This culminates in the activation of the GLI family of transcription factors (GLI1, GLI2, GLI3), which translocate to the nucleus and regulate the expression of Hh target genes.



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